

LC-MS/MS Profiling & Fragmentation Guide: 1-(2-Bromo-5-methoxyphenyl)piperazine

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Compound of Interest

Compound Name: 1-(2-Bromo-5-methoxyphenyl)piperazine

Cat. No.: B13542229

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Executive Summary

1-(2-Bromo-5-methoxyphenyl)piperazine is a specialized pharmacophore often utilized in the development of serotonin receptor ligands (specifically 5-HT_{1A}/5-HT₇ antagonists). Accurate identification of this compound in biological matrices or synthetic mixtures requires a robust understanding of its mass spectrometric behavior, particularly its fragmentation pattern under Collision-Induced Dissociation (CID).

This guide provides a technical deep-dive into the LC-MS/MS characteristics of **1-(2-Bromo-5-methoxyphenyl)piperazine**, contrasting its performance and diagnostic ions against structurally similar phenylpiperazine standards such as 1-(2-methoxyphenyl)piperazine (oMeOPP) and 1-(3-chlorophenyl)piperazine (mCPP).

Chemical Identity & Properties

Property	Detail
Compound Name	1-(2-Bromo-5-methoxyphenyl)piperazine
Formula	C ₁₁ H ₁₅ BrN ₂ O
Monoisotopic Mass	270.04 Da (⁷⁹ Br) / 272.03 Da (⁸¹ Br)
Exact Mass [M+H] ⁺	271.04 / 273.04 (1:1 Isotopic Ratio)
Core Scaffold	Arylpiperazine
Key Substituents	Bromine (Ortho), Methoxy (Meta)
LogP (Predicted)	~2.5 - 2.8

Experimental Protocol: LC-MS/MS Profiling

To replicate the fragmentation data and ensure reproducibility, the following protocol utilizes a standard reverse-phase workflow optimized for basic nitrogen-containing heterocycles.

Sample Preparation

- Stock Solution: Dissolve 1 mg of **1-(2-Bromo-5-methoxyphenyl)piperazine** hydrochloride in 1 mL Methanol (LC-MS grade) to obtain a 1 mg/mL stock.
- Working Standard: Dilute stock 1:1000 in Mobile Phase A to achieve 1 µg/mL (1000 ng/mL).
- Matrix Spiking (Optional): For bioanalytical validation, spike working standard into blank plasma/microsomes and perform protein precipitation with cold Acetonitrile (1:3 v/v).

LC-MS Conditions

- System: UHPLC coupled to Triple Quadrupole (QqQ) or Q-TOF.
- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 2.1 x 50 mm, 1.8 µm).
- Mobile Phase A: Water + 0.1% Formic Acid (Protonation source).
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.

- Gradient:
 - 0-1 min: 5% B (Isocratic hold for polar retention)
 - 1-6 min: 5% → 90% B (Linear ramp)
 - 6-8 min: 90% B (Wash)
 - 8-10 min: 5% B (Re-equilibration)
- Flow Rate: 0.4 mL/min.
- Ionization: Electrospray Ionization (ESI) in Positive Mode (+).

Fragmentation Analysis & Pathway

The fragmentation of **1-(2-Bromo-5-methoxyphenyl)piperazine** follows the characteristic "Arylpiperazine Rule," dominated by the cleavage of the piperazine ring. However, the presence of the Ortho-Bromo and Meta-Methoxy groups adds specific diagnostic mass shifts.

Precursor Ion Characteristics

Unlike non-halogenated analogs, this compound exhibits a distinct 1:1 isotopic doublet at m/z 271 and 273. This is the primary filter for specificity, allowing immediate visual differentiation from non-brominated impurities.

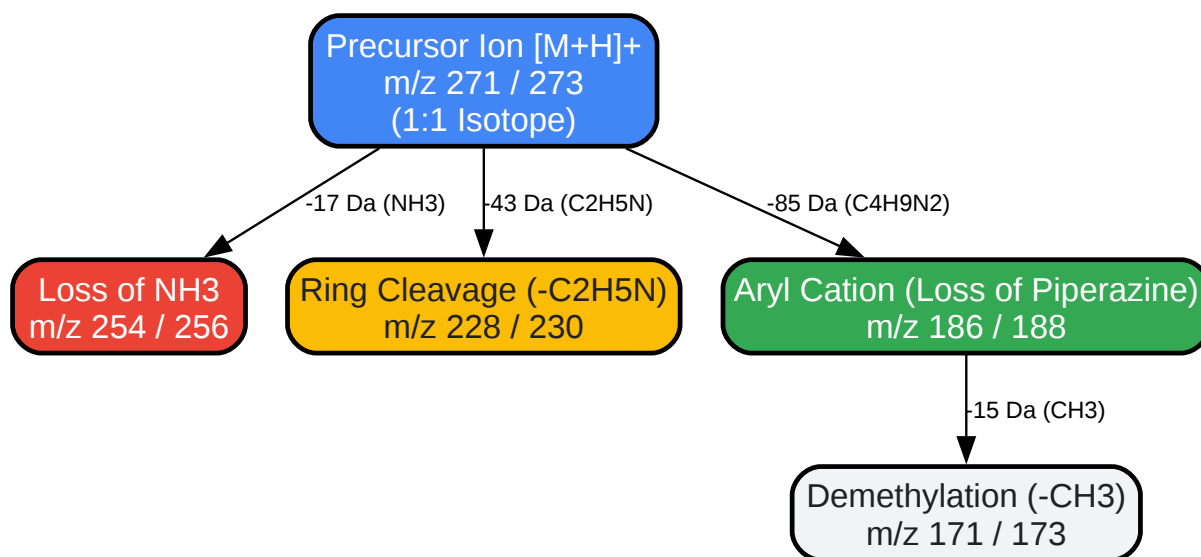
Fragmentation Pathway (CID)

Upon collision (CE 20-35 eV), the molecule undergoes sequential losses:

- Loss of NH_3 (17 Da): Common in piperazines, forming a cyclic iminium ion.
 - Transition: 271 → 254
- Heterolytic Ring Cleavage (Loss of $\text{C}_2\text{H}_5\text{N}$ / 43 Da): The piperazine ring opens and cleaves, a hallmark of this class.
 - Transition: 271 → 228

- Formation of Aryl Cation (Loss of Piperazine / 85 Da): The C-N bond connecting the phenyl and piperazine rings breaks. The charge is retained on the phenyl ring due to the stabilization by the methoxy group.
 - Transition: 271 → 186 (Diagnostic Aryl Fragment)
- Secondary Fragmentation: The m/z 186 ion can further lose a methyl radical (15 Da) from the methoxy group.
 - Transition: 186 → 171

Visualization of Fragmentation Pathway



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Figure 1: Proposed LC-MS/MS fragmentation pathway for **1-(2-Bromo-5-methoxyphenyl)piperazine**, highlighting the retention of the Bromine isotope pattern in major fragments.

Comparative Performance Guide

To validate the utility of **1-(2-Bromo-5-methoxyphenyl)piperazine** as a standard, we compare its diagnostic signals against common alternatives used in similar assays.

Comparison Table: Specificity & Interferences

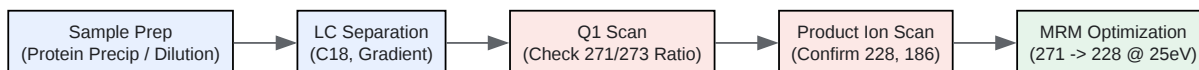
Feature	1-(2-Br-5-MeO)PP (Target)	1-(2-Methoxy)PP (Alternative 1)	1-(3-Chloro)PP (mCPP) (Alternative 2)
Primary Use	5-HT Ligand Scaffold	Metabolite Standard	Drug of Abuse / Metabolite
Precursor Ion	271 / 273 (Doublet)	193 (Singlet)	197 / 199 (3:1 Ratio)
Key Product Ion 1	228 (Ring Cleavage)	150 (Ring Cleavage)	154 (Ring Cleavage)
Key Product Ion 2	186 (Aryl Cation)	120 (Aryl Cation)	118 (Aryl Cation)
Specificity	High (Unique Mass + Isotope)	Moderate (Common isobaric interferences)	High (Distinct Cl pattern)
Retention Time	~4.5 - 5.0 min (More Hydrophobic)	~2.5 - 3.0 min (Polar)	~3.5 - 4.0 min

Analysis of Alternatives

- Vs. 1-(2-Methoxyphenyl)piperazine (oMeOPP): The target compound is significantly more hydrophobic due to the bromine atom, resulting in longer retention on C18 columns. This separation is critical when analyzing metabolic mixtures where de-bromination might occur. The mass shift of +78 Da renders them easily distinguishable.
- Vs. mCPP: While both are halogenated, the Chlorine isotope pattern (3:1) of mCPP contrasts sharply with the Bromine pattern (1:1). There is zero cross-talk between their MRM transitions, making them compatible for co-elution in multiplexed assays.

Analytical Workflow Diagram

The following workflow outlines the logical steps for validating this compound in a new matrix, ensuring data integrity (Trustworthiness).



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Figure 2: Step-by-step method development workflow for validating phenylpiperazine derivatives.

References

- National Center for Biotechnology Information (2023). PubChem Compound Summary for CID 1346, 1-(2-Methoxyphenyl)piperazine. Retrieved from [\[Link\]](#)
- Arslan, Z., et al. (2022). Comparison of LC-MS and LC-DAD Methods of Detecting Abused Piperazine Designer Drugs.[1] PMC. Retrieved from [\[Link\]](#)
- Scientific Working Group for the Analysis of Seized Drugs (SWGDRUG). Monographs: Piperazine Derivatives. Retrieved from [\[Link\]](#)

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Sources

- 1. Comparison of LC-MS and LC-DAD Methods of Detecting Abused Piperazine Designer Drugs - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
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